

# An In-depth Technical Guide to the Physicochemical Properties of 3-Bromobenzotrifluoride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Bromobenzotrifluoride

Cat. No.: B045179

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**3-Bromobenzotrifluoride**, also known as 1-bromo-3-(trifluoromethyl)benzene, is an important fluorinated organic compound with wide applications in organic synthesis.<sup>[1][2]</sup> Its utility as a building block in the creation of pharmaceuticals, agrochemicals, and specialty polymers makes a thorough understanding of its physicochemical properties essential for its effective and safe use.<sup>[2]</sup> This technical guide provides a comprehensive overview of the core physicochemical properties of **3-Bromobenzotrifluoride**, complete with experimental protocols and a logical workflow for its characterization.

## Physicochemical Properties

The key physicochemical properties of **3-Bromobenzotrifluoride** are summarized in the table below. These values have been compiled from various chemical data sources.<sup>[1][2][3][4][5][6][7][8][9][10]</sup>

Property	Value
Molecular Formula	C7H4BrF3
Molecular Weight	225.01 g/mol [2][3][4][11]
Appearance	Clear, colorless to slightly yellow liquid[1][2]
Density	1.613 g/mL at 25 °C[3][5]
Boiling Point	151-152 °C[3][5][6]
Melting Point	1 °C[5][6]
Refractive Index	n <sub>20/D</sub> 1.473[3][5][6]
Solubility	Sparingly soluble in water[1]
Flash Point	43 °C (110 °F)[5][6][7]
CAS Number	401-78-5[1][2][3][4][5]

## Experimental Protocols

The following are detailed methodologies for the experimental determination of the key physicochemical properties of **3-Bromobenzotrifluoride**.

### Determination of Density

The density of liquid **3-Bromobenzotrifluoride** can be accurately determined using a pycnometer.

Apparatus:

- Pycnometer (specific gravity bottle) of a known volume
- Analytical balance
- Temperature-controlled water bath
- Thermometer

#### Procedure:

- Clean and dry the pycnometer thoroughly.
- Determine and record the mass of the empty pycnometer.
- Fill the pycnometer with distilled water and place it in a temperature-controlled water bath set to 25 °C.
- Allow the pycnometer and its contents to equilibrate to the bath temperature.
- Adjust the water level to the calibration mark on the pycnometer, ensuring no air bubbles are present.
- Remove the pycnometer from the water bath, wipe it dry, and record its mass.
- Empty and dry the pycnometer.
- Fill the pycnometer with **3-Bromobenzotrifluoride** and repeat steps 3-6.
- The density is calculated using the formula:  $\text{Density} = (\text{mass of substance}) / (\text{volume of substance})$  where the volume of the substance is determined from the mass of the water and its known density at 25 °C.

## Determination of Boiling Point

The boiling point of **3-Bromobenzotrifluoride** can be determined by simple distillation.<sup>[12]</sup>

#### Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Heating mantle
- Thermometer

- Boiling chips

Procedure:

- Place a volume of **3-Bromobenzotrifluoride** into the distillation flask, along with a few boiling chips to ensure smooth boiling.
- Set up the distillation apparatus. The thermometer bulb should be positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
- Begin heating the flask gently.
- Record the temperature at which the liquid begins to boil and the vapor condenses on the thermometer. The boiling point is the temperature at which the vapor and liquid are in equilibrium, observed as a stable temperature reading during distillation.[\[12\]](#)

## Determination of Refractive Index

The refractive index is a measure of how much light bends, or refracts, when it enters a substance. It can be measured using a refractometer.

Apparatus:

- Abbe refractometer
- Constant temperature water bath (set to 20 °C)
- Dropper

Procedure:

- Calibrate the refractometer using a standard of known refractive index.
- Ensure the prism of the refractometer is clean and dry.
- Place a few drops of **3-Bromobenzotrifluoride** onto the prism.
- Close the prism and allow the sample to reach the set temperature of 20 °C.

- Adjust the refractometer to bring the dividing line between the light and dark fields into sharp focus at the crosshairs.
- Read the refractive index from the scale.

## Determination of Solubility

A qualitative assessment of solubility in water can be performed by simple mixing.

Apparatus:

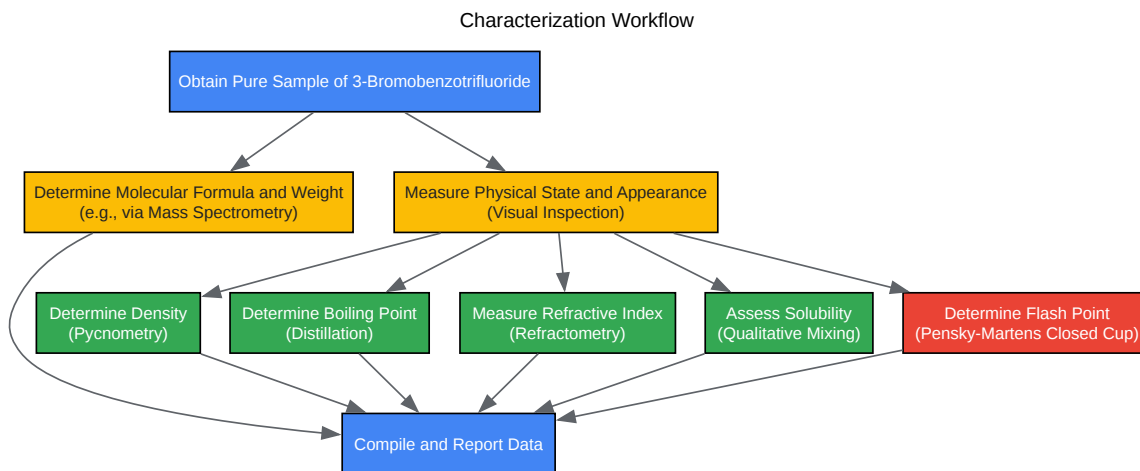
- Test tubes
- Vortex mixer

Procedure:

- Add approximately 1 mL of **3-Bromobenzotrifluoride** to a test tube containing 5 mL of distilled water.
- Vigorously mix the contents using a vortex mixer for one minute.
- Allow the mixture to stand and observe. The formation of two distinct layers indicates insolubility, while a clear, homogeneous solution indicates solubility. The term "sparingly soluble" suggests that only a small amount will dissolve.

## Logical Workflow for Physicochemical Characterization

The following diagram illustrates a logical workflow for the physicochemical characterization of a chemical substance like **3-Bromobenzotrifluoride**.



[Click to download full resolution via product page](#)

Caption: Workflow for Physicochemical Characterization.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [guidechem.com]
- 2. chemimpex.com [chemimpex.com]
- 3. 3-Bromobenzotrifluoride | 401-78-5 [chemicalbook.com]
- 4. scbt.com [scbt.com]
- 5. chembk.com [chembk.com]

- 6. 401-78-5 CAS MSDS (3-Bromobenzotrifluoride) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 7. 3-Bromobenzotrifluoride | 401-78-5 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 8. 3-Bromobenzotrifluoride, 98+% 100 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 9. 3-溴三氟甲苯 99% | Sigma-Aldrich [sigmaaldrich.com]
- 10. 401-78-5 Cas No. | 3-Bromobenzotrifluoride | Apollo [store.apolloscientific.co.uk]
- 11. Benzene, 1-bromo-3-(trifluoromethyl)- | C7H4BrF3 | CID 9817 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of 3-Bromobenzotrifluoride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b045179#physicochemical-properties-of-3-bromobenzotrifluoride]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)